

CAY10581: A Technical Guide to Safety and Handling

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: CAY10581

Cat. No.: B8100985

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides comprehensive safety and handling information for **CAY10581**, a potent, reversible, and uncompetitive inhibitor of indoleamine 2,3-dioxygenase (IDO1). This document is intended for use by professionals in research and drug development who are familiar with handling chemical compounds in a laboratory setting.

Chemical and Physical Properties

CAY10581, a derivative of pyranonaphthoquinone, is a crystalline solid.^[1] Key physical and chemical data are summarized in the table below for easy reference.

Property	Value	Reference
Formal Name	(±)3,4-dihydro-3-hydroxy-2,2-dimethyl-4-[(phenylmethyl)amino]-2H-naphtho[2,3-b]pyran-5,10-dione	[1]
CAS Number	1018340-07-2	[1]
Molecular Formula	C ₂₂ H ₂₁ NO ₄	[1]
Formula Weight	363.4 g/mol	[1]
Purity	≥97%	[1]
Formulation	A crystalline solid	[1]
Appearance	Solid	[2]
Solubility	DMF: 10 mg/mL, DMSO: 3 mg/mL, DMF:PBS (pH 7.2) (1:9): 0.1 mg/mL	[1]
λ _{max}	252, 279, 334 nm	[1]
Odor	No data available	[2]
pH	No data available	[2]
Melting/Freezing Point	No data available	[2]
Boiling Point/Range	No data available	[2]
Flash Point	No data available	[2]
Vapor Pressure	No data available	[2]
Vapor Density	No data available	[2]
Relative Density	No data available	[2]
Auto-ignition Temperature	No data available	[2]
Decomposition Temperature	No data available	[2]

Safety and Handling

This material should be considered hazardous until further information becomes available. Do not ingest, inhale, or allow contact with eyes, skin, or clothing. Wash thoroughly after handling.

[3]

Hazard Identification

CAY10581 is not classified as a hazardous substance or mixture according to the Globally Harmonized System (GHS).[2] However, as a research chemical with limited toxicological data, it should be handled with care.

First Aid Measures

Exposure Route	First Aid Procedure	Reference
Eye Contact	Remove any contact lenses, locate eye-wash station, and flush eyes immediately with large amounts of water. Separate eyelids with fingers to ensure adequate flushing. Promptly call a physician.	[2]
Skin Contact	Rinse skin thoroughly with large amounts of water. Remove contaminated clothing and shoes and call a physician.	[2]
Inhalation	Immediately relocate self or casualty to fresh air. If breathing is difficult, give cardiopulmonary resuscitation (CPR). Avoid mouth-to-mouth resuscitation.	[2]
Ingestion	If symptoms persist, consult a doctor.	

Personal Protective Equipment (PPE)

Protection Type	Recommendation	Reference
Eye/Face Protection	Wear appropriate protective eyeglasses or chemical safety goggles.	
Skin Protection	Wear protective gloves and clothing to prevent skin exposure.	
Respiratory Protection	Use in a well-ventilated area, preferably under a chemical fume hood.	[2]

Storage and Stability

Condition	Recommendation	Reference
Storage Temperature	-20°C	[1]
Shipping Temperature	Room temperature in the continental US; may vary elsewhere.	[1]
Stability	≥ 4 years at -20°C	[1]
Storage Conditions	Keep container tightly sealed in a cool, well-ventilated area. Keep away from direct sunlight and sources of ignition.	[2]
Incompatible Materials	Strong acids/alkalis, strong oxidizing/reducing agents.	[2]

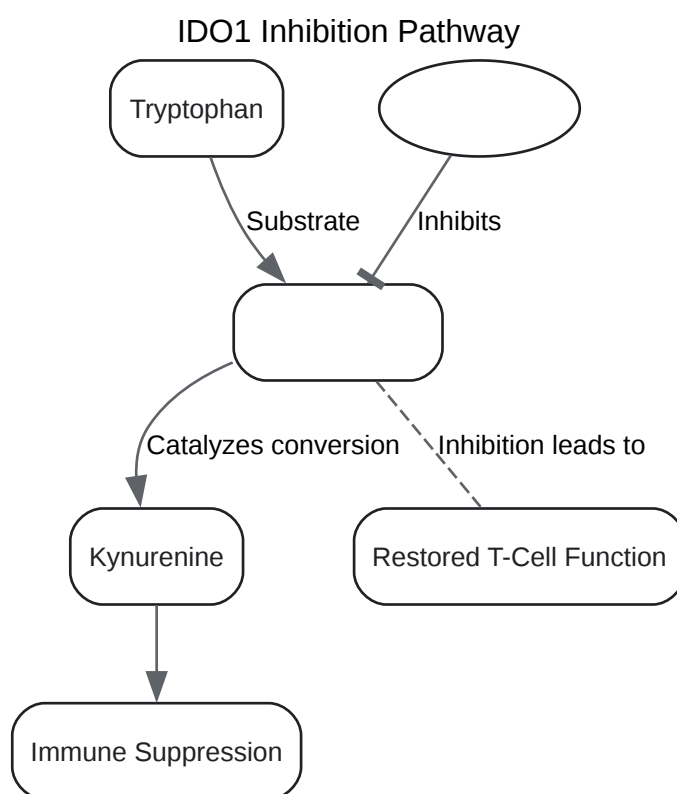
Biological Activity and Signaling Pathways

CAY10581 is a potent inhibitor of indoleamine 2,3-dioxygenase (IDO1), a heme-containing enzyme that catalyzes the initial and rate-limiting step in tryptophan catabolism along the

kynurenine pathway. IDO1 is a therapeutic target in oncology due to its role in mediating immunosuppression in the tumor microenvironment.

IDO1 Inhibition Pathway

CAY10581 acts as a reversible and uncompetitive inhibitor of IDO1. The inhibition of IDO1 by **CAY10581** leads to a reduction in the conversion of tryptophan to kynurenine. This, in turn, can help to restore T-cell function and enhance anti-tumor immunity.

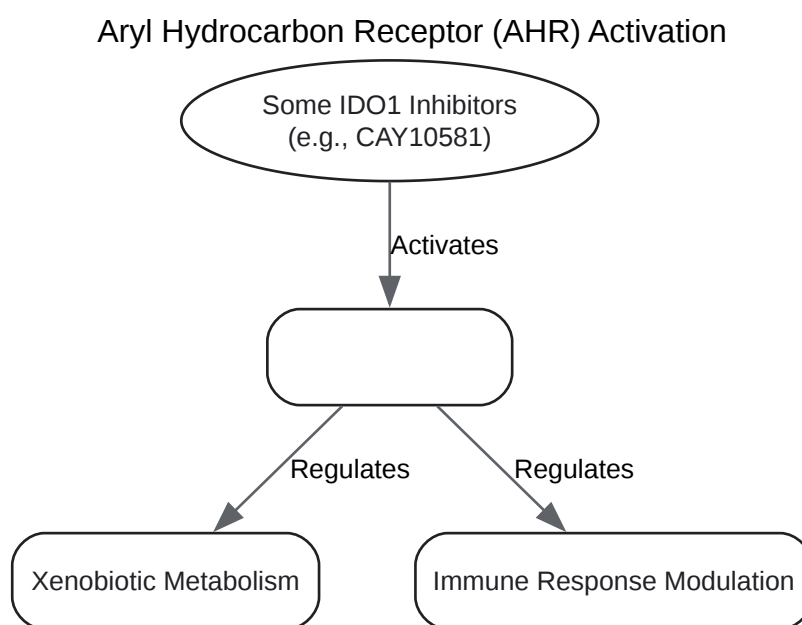


[Click to download full resolution via product page](#)

Caption: **CAY10581** inhibits the IDO1 enzyme, blocking tryptophan to kynurenine conversion.

Off-Target: Aryl Hydrocarbon Receptor (AHR) Activation

Some IDO1 inhibitors have been shown to act as agonists for the aryl hydrocarbon receptor (AHR), a ligand-activated transcription factor involved in xenobiotic metabolism and immune regulation.[1] This dual activity should be considered when interpreting experimental results.



[Click to download full resolution via product page](#)

Caption: Some IDO1 inhibitors can also activate the Aryl Hydrocarbon Receptor (AHR).

Experimental Protocols

The following are generalized protocols based on methodologies described in the literature for characterizing IDO1 inhibitors. Specific concentrations and incubation times may need to be optimized for your experimental system.

Preparation of CAY10581 Stock Solution

- Solvent Selection: **CAY10581** is soluble in organic solvents such as DMSO and DMF.[1]
- Stock Solution Preparation:

- To prepare a stock solution, dissolve **CAY10581** in the solvent of choice.
- Purge the solution with an inert gas.
- For aqueous buffers, first dissolve **CAY10581** in DMF and then dilute with the aqueous buffer. An aqueous solution in 1:9 DMF:PBS (pH 7.2) will have a solubility of approximately 0.1 mg/mL.^[1]
- It is not recommended to store the aqueous solution for more than one day.^[1]

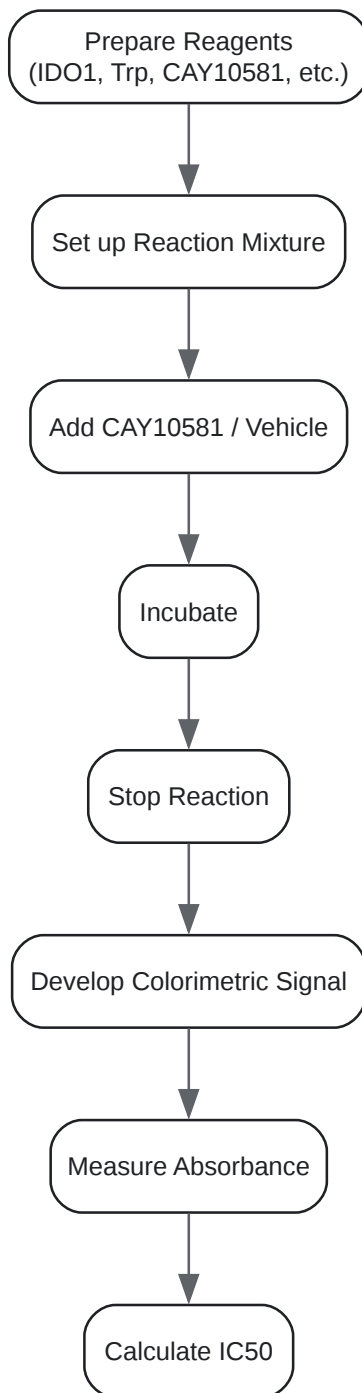
In Vitro IDO1 Enzyme Inhibition Assay

This protocol is adapted from Kumar, S., et al. (2008).

- Reagents:
 - Recombinant human IDO1 enzyme
 - L-Tryptophan (substrate)
 - Methylene blue
 - Ascorbic acid
 - Catalase
 - Phosphate buffer (e.g., KPi, pH 6.5)
 - **CAY10581** (test inhibitor)
- Assay Procedure:
 - Prepare a reaction mixture containing phosphate buffer, L-tryptophan, methylene blue, ascorbic acid, and catalase.
 - Add the IDO1 enzyme to the reaction mixture.
 - Add varying concentrations of **CAY10581** or vehicle control to the reaction wells.

- Incubate the reaction at room temperature or 37°C for a specified time (e.g., 60 minutes).
- Stop the reaction by adding a stopping reagent (e.g., trichloroacetic acid).
- Incubate to convert N-formylkynurenine to kynurenine.
- Measure the kynurenine concentration by absorbance at a specific wavelength (e.g., 480 nm) after reacting with a colorimetric reagent (e.g., Ehrlich's reagent).
- Calculate the IC₅₀ value by plotting the percent inhibition against the logarithm of the inhibitor concentration.

In Vitro IDO1 Inhibition Assay Workflow

[Click to download full resolution via product page](#)

Caption: Workflow for determining the in vitro inhibitory activity of **CAY10581** on the IDO1 enzyme.

Disclaimer

This document is intended for informational purposes only and is not a substitute for a comprehensive Safety Data Sheet (SDS). It is the responsibility of the user to conduct a thorough risk assessment before handling **CAY10581**. Always adhere to standard laboratory safety practices and consult the most up-to-date SDS provided by the supplier. This product is for research use only and is not for human or veterinary use.[1]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Indoleamine 2,3-dioxygenase 1 (IDO1) inhibitors activate the aryl hydrocarbon receptor - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. dcchemicals.com [dcchemicals.com]
- 3. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [CAY10581: A Technical Guide to Safety and Handling]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b8100985#cay10581-safety-and-handling-information]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com